

2-[4-(aminomethyl)phenoxy]-N,N-dimethylethanamine literature review

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Compound of Interest

Compound Name:	4-[2-(Dimethylamino)ethoxy]benzylamine
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Synthesis and Chemical Properties

2-[4-(aminomethyl)phenoxy]-N,N-dimethylethanamine is a substituted phenoxyethanamine derivative. While detailed, peer-reviewed experimental protocols for its synthesis are not readily available, its structure suggests a straightforward synthetic route. A plausible method involves the reaction of 4-cyanophenol with 2-(dimethylamino)ethyl chloride, followed by the reduction of the nitrile group to a primary amine.

Plausible Synthetic Pathway:

Step 1: Etherification

4-Cyanophenol

2-(Dimethylamino)ethyl chloride

+ Base

4-(2-(Dimethylamino)ethoxy)benzonitrile

Step 2: Reduction

4-(2-(Dimethylamino)ethoxy)benzonitrile

+ Reducing Agent (e.g., LiAlH4 or H2/Catalyst)

2-[4-(Aminomethyl)phenoxy]-N,N-dimethylethanamine

2-[4-(Aminomethyl)phenoxy]-A,N-dimethylethanamine

Heterocyclic Carboxylic Acid
(or Sulfonyl Chloride)

Amide (or Sulfonamide) Coupling

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